

An In-depth Technical Guide to the Physical Properties of Diethyl Phosphonate

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Compound of Interest

Compound Name: Diethyl phosphonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **diethyl phosphonate**, with a specific focus on its boiling point and density. The information herein is intended to support laboratory research, chemical synthesis, and drug development activities where this compound is utilized.

Physical Properties of Diethyl Phosphonate

Diethyl phosphonate, also known as diethyl phosphite, is a colorless liquid organophosphorus compound. It is a versatile reagent in organic synthesis.^[1] An accurate understanding of its physical properties is crucial for its proper handling, storage, and application in experimental and manufacturing processes.

The boiling point and density of **diethyl phosphonate** have been reported under various conditions. The following table summarizes these key physical constants from multiple sources.

Physical Property	Value	Conditions	Source(s)
Boiling Point	188 °C	at 760 mmHg	[2]
204.072 °C	at 760 mmHg	[3]	
138 °C	Not Specified	[4][5]	
60 °C	at 6.0 mbar	[6]	
50-51 °C	at 2 mmHg	[1][7]	
Density	1.072 g/mL	at 25 °C	[7]
1.08 g/mL	Not Specified	[8]	
1.07 g/cm ³	at 20/20 °C	[2]	
1.069 g/cm ³	at 25 °C	[4]	

Experimental Protocols

Accurate determination of the physical properties of a substance like **diethyl phosphonate** is fundamental in a laboratory setting. The following sections detail standard experimental methodologies for measuring boiling point and density.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Method 1: Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes.[9]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating source (Bunsen burner or oil bath), and sample of **diethyl phosphonate**.
- Procedure:
 - A small amount of **diethyl phosphonate** (approximately 0.5 mL) is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.[\[9\]](#)
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing heating oil.
- The Thiele tube is gently heated, and the temperature is monitored.
- As the liquid heats, air trapped in the capillary tube will be expelled, followed by the vapor of the liquid, which will be observed as a stream of bubbles.[\[10\]](#)
- The heating is discontinued, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[\[9\]](#)

Method 2: Simple Distillation

For larger sample volumes, a simple distillation apparatus can be used to determine the boiling point.[\[11\]](#)

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and the **diethyl phosphonate** sample.
- Procedure:
 - The **diethyl phosphonate** is placed in the distillation flask.
 - The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The liquid is heated to a gentle boil.
 - The temperature is recorded when it stabilizes as the vapor condenses and collects in the receiving flask. This stable temperature is the boiling point.[\[11\]](#)

Density is defined as the mass of a substance per unit volume.

Method: Using a Graduated Cylinder and Balance

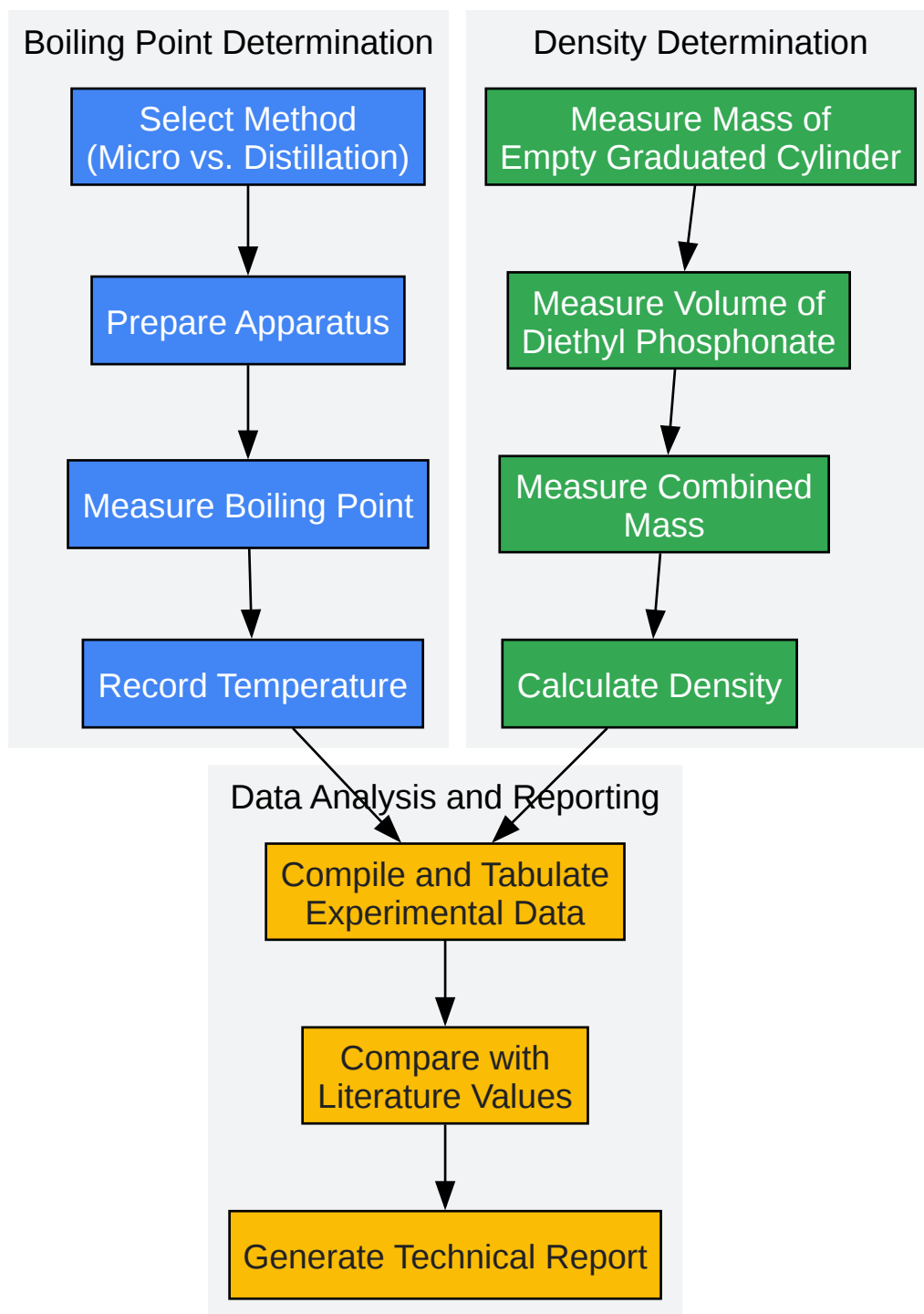
This is a straightforward method for determining the density of a liquid.[\[12\]](#)

- Apparatus: Graduated cylinder, electronic balance, and the **diethyl phosphonate** sample.
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured using an electronic balance.[\[12\]](#)
 - A known volume of **diethyl phosphonate** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[12\]](#)
 - The combined mass of the graduated cylinder and the **diethyl phosphonate** is measured.
 - The mass of the **diethyl phosphonate** is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.
 - The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[13\]](#)

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination and reporting of the physical properties of **diethyl phosphonate**.

Workflow for Physical Property Determination of Diethyl Phosphonate



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Caption: Workflow for determining the physical properties of **diethyl phosphonate**.

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